

Commercial Availability and Technical Guide for Enantiomerically Pure Methyl D-phenylalaninate

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Compound of Interest

Compound Name: **Methyl D-phenylalaninate**

Cat. No.: **B3040560**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of enantiomerically pure **Methyl D-phenylalaninate**, a crucial building block in pharmaceutical research and development. It includes a comparative summary of commercial suppliers, detailed experimental protocols for its preparation and analysis, and visualizations of relevant biological pathways and experimental workflows.

Commercial Availability

Enantiomerically pure **Methyl D-phenylalaninate** is primarily available from commercial suppliers as the hydrochloride salt (D-Phenylalanine methyl ester hydrochloride). This form enhances the compound's stability and solubility. The table below summarizes the offerings from several key suppliers. While most suppliers guarantee high chemical purity (typically $\geq 98\%$), the enantiomeric excess (e.e.) is often not explicitly stated. However, a high specific optical rotation is a strong indicator of high enantiomeric purity.

Supplier	Product Name	CAS Number	Purity	Optical Rotation	Additional Notes
Sigma-Aldrich	D- Phenylalanine methyl ester hydrochloride	13033-84-6	98%	Not specified	Suitable for peptide synthesis.
Thermo Fisher Scientific (Alfa Aesar)	D- Phenylalanine methyl ester hydrochloride	13033-84-6	98%	Not specified	---
Thermo Fisher Scientific (Acros Organics)	D- Phenylalanine methyl ester hydrochloride	13033-84-6	98%	-32° to -38° (c=1 in EtOH)	Conforms to IR spectrum.
TCI America	D- Phenylalanine methyl ester hydrochloride	13033-84-6	>98.0%	Not specified	---
Chem-Impex	D- Phenylalanine methyl ester hydrochloride	13033-84-6	≥ 98% (HPLC)	[a]D ₂₀ = -35 ± 3° (C=1 in EtOH)	---

Experimental Protocols

Preparation of Enantiomerically Pure D-Phenylalanine Methyl Ester via Chemical Resolution[1]

This protocol describes an improved method for the chemical resolution of DL-phenylalanine methyl ester using N-acetyl-D-phenylglycine as a resolving agent, yielding D-phenylalanine methyl ester with high optical purity (98.1% e.e.) and a high yield (81.2%).[\[1\]](#)

Materials:

- DL-phenylalanine methyl ester
- N-acetyl-D-phenylglycine (resolving agent)
- Water
- Sodium bicarbonate (NaHCO₃)
- Toluene
- Sodium sulfate (Na₂SO₄)
- Methanol
- Hydrochloric acid (HCl)

Procedure:

- Diastereomeric Salt Formation:
 - To a solution of DL-phenylalanine methyl ester (0.1 mol) in water (40 mL), add N-acetyl-D-phenylglycine (0.05 mol).
 - Maintain the pH at 5-6 and stir the mixture in an ice bath for 2 hours.
 - Filter the reaction mixture to collect the crude crystalline salt of N-acetyl-D-phenylglycine and L-phenylalanine methyl ester. Rinse the salt with water.
- Isolation of D-Phenylalanine Methyl Ester:
 - Collect the filtrate (mother liquor) containing the D-phenylalanine methyl ester.
 - Adjust the pH of the mother liquor to 8 with a 2 mol L⁻¹ NaHCO₃ solution.

- Extract the mixture with toluene (2 x 30 mL).
- Dry the combined organic layers over Na₂SO₄, filter, and evaporate the solvent in vacuo.
- Formation and Purification of the Hydrochloride Salt:
 - To the residue, add methanol (20 mL) and 6 mol L⁻¹ hydrochloric acid to afford the crude D-phenylalanine methyl ester hydrochloride.
 - Purify the crude product by recrystallization from methanol to obtain the pure compound.

Chiral Separation and Purity Analysis using UPC²[2]

This method utilizes Ultra-Performance Convergence Chromatography (UPC²) for the rapid and efficient chiral separation of D- and L-phenylalanine methyl esters, allowing for the determination of enantiomeric purity.[2]

Instrumentation and Consumables:

- System: ACQUITY UPC² with a photodiode array (PDA) detector
- Column: CHIRALPAK ID, 4.6 x 100 mm, 3 µm
- Mobile Phase A: CO₂
- Mobile Phase B: Methanol with 0.1% NH₄OH
- Sample: 5 mg/mL in isopropanol with 0.1% triethanolamine

Chromatographic Conditions:

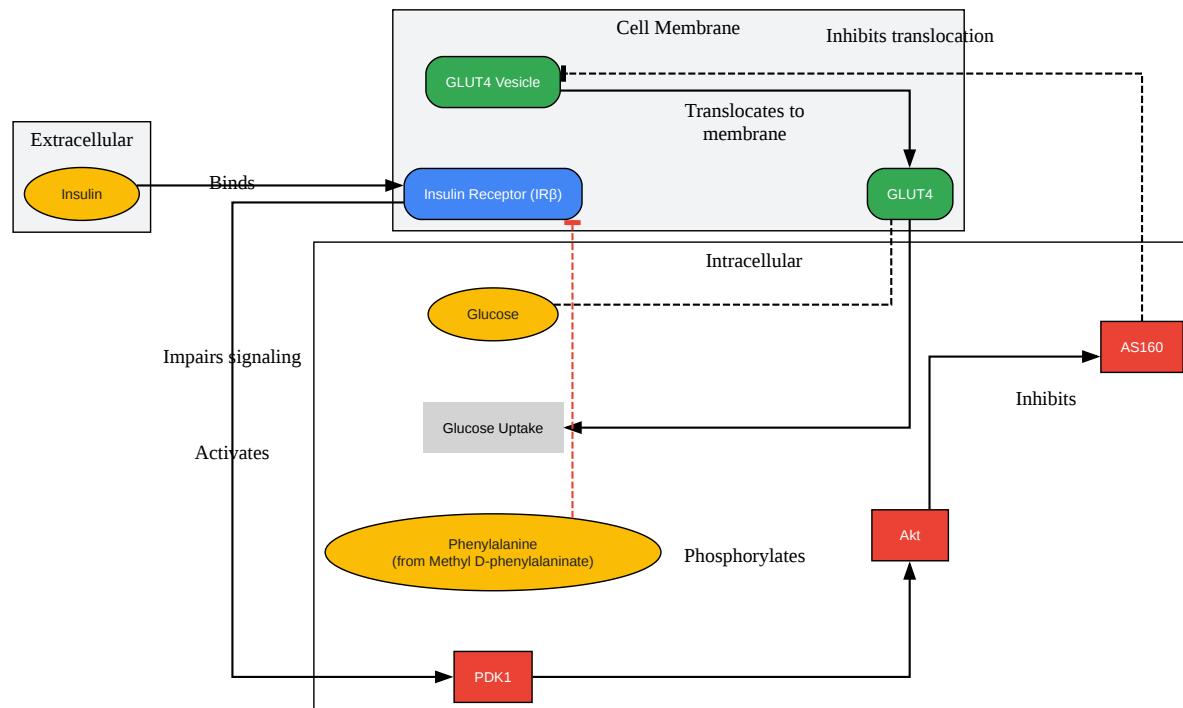
- Column Temperature: 40 °C
- Isocratic Conditions: 90% A, 10% B
- Flow Rate: 1.5 mL/min
- Back Pressure: 2500 psi

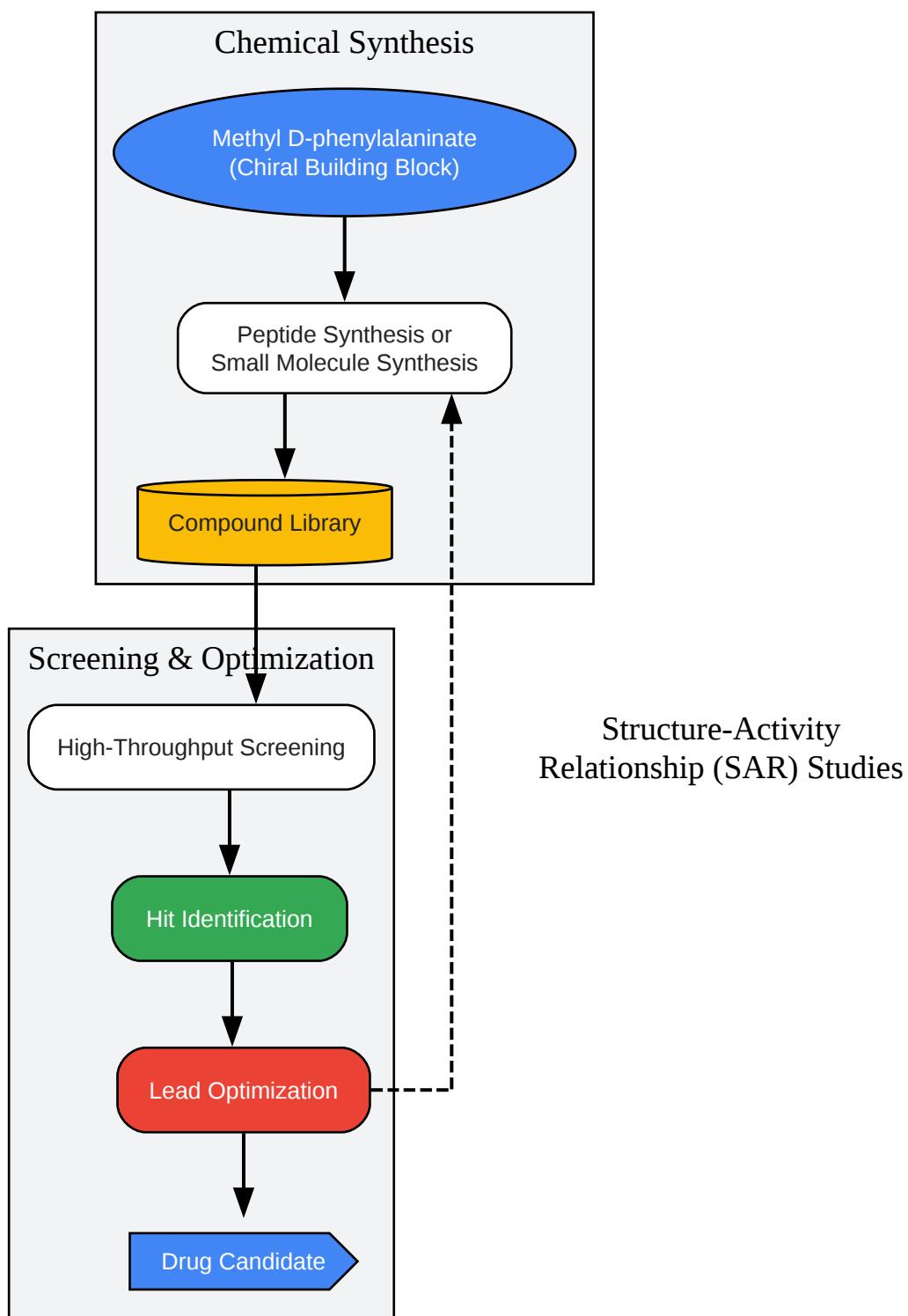
- Detection: UV at 210 nm
- Injection Volume: 4 μ L

This UPC² method offers superior resolution and a five-fold increase in throughput compared to normal-phase HPLC, enabling high-throughput analysis of chiral purity.[\[2\]](#)

Signaling Pathways and Experimental Workflows

While **Methyl D-phenylalaninate** is primarily used as a chiral building block, its metabolic product, D-phenylalanine, can influence cellular signaling. The following diagrams illustrate a relevant biological pathway and a typical experimental workflow in drug discovery.



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References

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